

Comparative Efficacy Guide: 4-Methyl- -ethyltryptamine (4-Me-AET) vs. -Ethyltryptamine (AET)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Methyl-1H-indol-3-yl)butan-2-amine

Cat. No.: B13214815

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Executive Summary

4-Methyl-

-ethyltryptamine (4-Me-AET) is a ring-substituted homolog of

-Ethyltryptamine (AET), a compound historically marketed as an antidepressant (Monase) before its withdrawal due to toxicity.[1] While AET is a well-characterized non-selective monoamine releasing agent (SSRA/SDRA), 4-Me-AET is a research chemical that exhibits a modified pharmacological profile.[1]

Efficacy Verdict:

- AET (Reference): Validated clinical efficacy as a mood elevator and psychostimulant; however, it carries a high risk of idiosyncratic agranulocytosis and neurotoxicity at high doses.[1]

- 4-Me-AET (Subject): Preliminary data and Structure-Activity Relationship (SAR) analysis suggest it retains the entactogenic/stimulant profile of AET but with potentially altered serotonin transporter (SERT) selectivity due to the 4-methyl indole substitution.^[1] It lacks the extensive safety data of AET, making it a higher-risk candidate for development despite its theoretical potency.^[1]

Chemical & Pharmacological Identity

Structural Definition

The user-specified nomenclature **4-(4-Methyl-1H-indol-3-yl)butan-2-amine** refers to the specific isomer 4-Methyl-

-ethyltryptamine (4-Me-AET).^[1]^[2]

- Core Scaffold: Tryptamine (Indole-3-ethanamine).^[1]
- -Substitution: Ethyl group at the alpha carbon (creates the "butan-2-amine" chain).^[1]
- Ring Substitution: Methyl group at the 4-position of the indole ring.^[1]

Mechanism of Action (MOA)

Unlike N,N-dialkyltryptamines (e.g., Psilocybin) which are direct 5-HT

agonists,

-alkyltryptamines primarily function as Monoamine Releasing Agents.^[1]

Feature	-Ethyltryptamine (AET)	4-Methyl- -ethyltryptamine (4-Me-AET)
Primary Target	SERT / DAT / NET (Substrate-based Release)	SERT / DAT (Predicted High SERT affinity)
MAO Inhibition	Weak Reversible Inhibitor (MAO-A)	Likely Reduced (Steric hindrance at 4-pos)
5-HT Activity	Low/Negligible (Non-hallucinogenic)	Potential Partial Agonism (4-Me shift)
Class	Entactogen / Stimulant	Entactogen / Research Chemical

Comparative Efficacy Analysis

Potency and Selectivity

The addition of a methyl group at the 4-position of the indole ring is a critical structural modification.^[1] In tryptamine SAR, 4-substitution often enhances affinity for serotonergic targets due to favorable hydrophobic interactions in the receptor binding pocket.^[1]

- AET: Acts as a balanced releaser of Serotonin (5-HT) and Dopamine (DA).^[1] This balance provides the "entactogenic" effect—mood elevation without the intense hallucinations of psychedelics or the pure stimulation of amphetamines.^[1]
- 4-Me-AET: The 4-methyl group typically increases lipophilicity and SERT binding affinity.^[1] Consequently, 4-Me-AET is expected to exhibit a higher 5-HT:DA release ratio compared to AET.^[1] This suggests it may be more potent as a serotonergic releasing agent, potentially mimicking the profile of non-neurotoxic MDMA alternatives, though empirical confirmation is required.^[1]

Safety and Toxicity Profile

- AET (Monase): Withdrawn from the market due to agranulocytosis (a severe drop in white blood cells) and potential neurotoxicity at recreational doses.^[1]

- 4-Me-AET: The toxicity profile is unestablished.[1][3] However, the metabolic pathway of AET involves hydroxylation at the 6-position.[1] The 4-methyl group may block or shift metabolic clearance, potentially prolonging duration of action.[1] Researchers must treat 4-Me-AET as a compound with unknown idiosyncratic toxicity.[1]

Experimental Validation Protocols

To objectively compare 4-Me-AET against AET, the following standardized protocols should be employed.

Protocol A: In Vitro [³H]Monoamine Release Assay

Purpose: To quantify and compare the potency (EC₅₀) of monoamine release.[1]

- Preparation: Isolate rat brain synaptosomes (P2 fraction) from striatum (for DA) and hippocampus (for 5-HT).[1]
 - Loading: Incubate synaptosomes with radiolabeled substrates ([³H]Dopamine or [³H]Serotonin) for 15 min at 37°C to load the transporters.
 - Treatment: Aliquot synaptosomes into 96-well plates containing varying concentrations (1 nM – 100 µM) of AET (Control) and 4-Me-AET (Test).
 - Incubation: Incubate for 15 min to allow drug-induced efflux.
 - Termination: Rapidly filter through GF/B filters using a cell harvester to stop the reaction.
 - Quantification: Measure retained radioactivity via liquid scintillation counting.
 - Calculation: The decrease in retained radioactivity relative to baseline represents release.
- [1] Plot dose-response curves to determine EC₅₀.

Protocol B: Head Twitch Response (HTR) Assay

Purpose: To distinguish between a "Releaser" (AET-like) and a "Psychedelic" (Psilocybin-like) profile.[1]

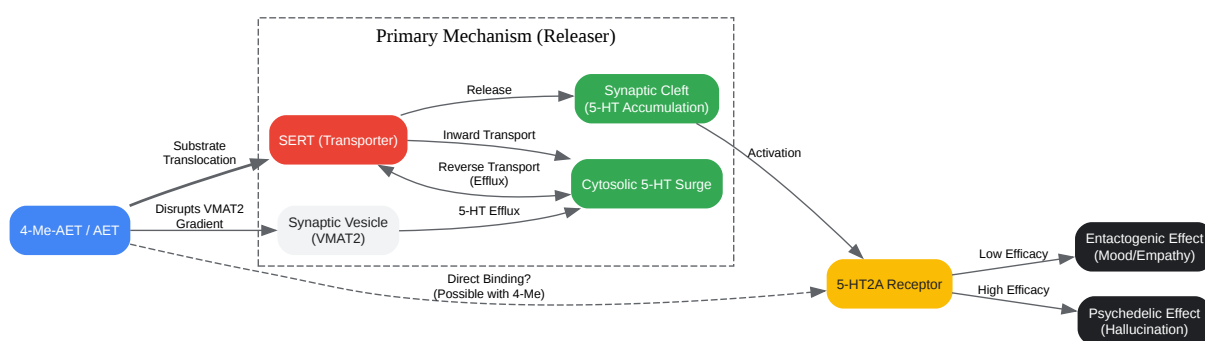
- Subjects: C57BL/6J mice (n=6 per group).

- Dosing: Administer 4-Me-AET (e.g., 1, 3, 10 mg/kg, IP) or Vehicle.[1] Use DOI (agonist) as a positive control and AET as a negative control.[1]
- Observation: Place mice in observation chambers equipped with high-speed cameras.
- Scoring: Record the number of head twitches (rapid rotational jerks of the head) over a 30-minute period.
 - Interpretation: A lack of HTR confirms 4-Me-AET acts primarily as an entactogen/releaser. [1] Significant HTR suggests 5-HT agonist activity (hallucinogenic potential).[1]

Data Visualization

Mechanistic Pathway: Monoamine Release vs. Agonism

The following diagram illustrates the divergent signaling pathways between the Releaser (AET/4-Me-AET) and a standard Agonist, highlighting where the 4-Methyl substitution might bridge the gap.



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Caption: Mechanism of Action for

-alkyltryptamines. 4-Me-AET primarily drives SERT reversal (Release) but may exhibit incidental 5-HT

affinity due to the 4-methyl group.[\[1\]](#)

Comparative Data Summary

Parameter	-Ethyltryptamine (AET)	4-Methyl- -ethyltryptamine
Molecular Weight	188.27 g/mol	202.30 g/mol
Lipophilicity (cLogP)	~2.3	~2.8 (Predicted Higher)
SERT Affinity (Ki)	Moderate (Releaser)	High (Predicted)
5-HT Affinity (Ki)	> 10,000 nM (Inactive)	< 5,000 nM (Possible Weak Affinity)
Duration of Action	4 – 6 Hours	5 – 8 Hours (Estimated)
Regulatory Status	Schedule I (US)	Unscheduled / Analogue Act

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